

"4-bromo-N,N-dimethyl-3-nitroaniline" molecular weight and formula

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Compound of Interest

Compound Name: 4-bromo-N,N-dimethyl-3-nitroaniline

Cat. No.: B1331253

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An In-Depth Technical Guide to 4-bromo-N,N-dimethyl-3-nitroaniline

This technical guide provides a detailed overview of the chemical properties of **4-bromo-N,N-dimethyl-3-nitroaniline**, tailored for researchers, scientists, and professionals in drug development.

Core Compound Properties

The fundamental molecular characteristics of **4-bromo-N,N-dimethyl-3-nitroaniline** are summarized below.

Property	Value	Source
Molecular Formula	C ₈ H ₉ BrN ₂ O ₂	[1]
Molecular Weight	245.07 g/mol	[1] [2]
CAS Number	70076-04-9	[1] [2]

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **4-bromo-N,N-dimethyl-3-nitroaniline** is not readily available in the cited literature, a common method for the synthesis

of the related precursor, 4-bromo-N,N-dimethylaniline, is well-documented. This procedure involves the bromination of N,N-dimethylaniline.

Synthesis of 4-bromo-N,N-dimethylaniline

This protocol describes the preparation of 4-bromo-N,N-dimethylaniline from N,N-dimethylaniline and bromine.

Materials:

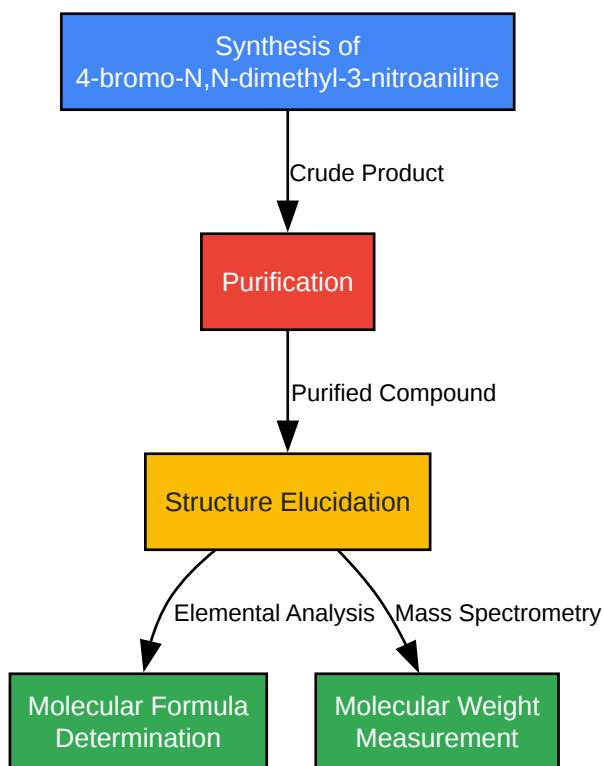
- N,N-dimethylaniline
- Bromine
- Glacial Acetic Acid
- Water
- Ethanol

Procedure:

- Dissolve 10 g of N,N-dimethylaniline in glacial acetic acid.[3]
- Separately, dissolve 6.6 g of bromine in glacial acetic acid.[3]
- Gradually add the bromine solution to the N,N-dimethylaniline solution.[3]
- Upon completion of the reaction, dilute the resulting solution with water. This will cause the precipitation of 4-bromo-N,N-dimethylaniline.[3]
- Filter the precipitate from the solution.[3]
- Recrystallize the collected solid from alcohol to yield purified 4-bromo-N,N-dimethylaniline.[3]

Compound Characterization Workflow

The following diagram illustrates a logical workflow for the characterization of **4-bromo-N,N-dimethyl-3-nitroaniline**, from initial synthesis to final property determination.



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